

An In-depth Technical Guide to 7-Fluoro-3-methylquinoline

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Compound of Interest

Compound Name: 7-Fluoro-3-methylquinoline

Cat. No.: B8807666

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For Researchers, Scientists, and Drug Development Professionals

Authored by: Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **7-Fluoro-3-methylquinoline** (CAS 1286756-89-5), a fluorinated quinoline derivative of significant interest in medicinal chemistry and materials science. As a key structural motif, the quinoline scaffold is present in a wide array of biologically active compounds. The introduction of a fluorine atom and a methyl group at the 7- and 3-positions, respectively, can profoundly influence the molecule's physicochemical properties and biological activity. This document delves into the known properties, synthesis, spectroscopic characterization, and potential applications of this compound, offering a valuable resource for researchers engaged in drug discovery and the development of novel chemical entities.

Introduction: The Significance of Fluorinated Quinolines

The quinoline ring system is a privileged scaffold in drug discovery, forming the core of numerous approved pharmaceuticals with a broad spectrum of therapeutic applications, including anticancer, antimalarial, antibacterial, and anti-inflammatory agents.^{[1][2][3]} The strategic incorporation of fluorine atoms into organic molecules has become a powerful tool in medicinal chemistry to modulate key drug-like properties such as metabolic stability, lipophilicity, and binding affinity to biological targets. The 7-fluoro substitution on the quinoline ring, in particular, has been explored for its potential to enhance biological activity. This guide focuses on **7-Fluoro-3-methylquinoline**, a specific derivative that holds promise as a building block for the synthesis of more complex molecules with tailored pharmacological profiles.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its application in research and development. While some experimental data for **7-Fluoro-3-methylquinoline** is not readily available in the public domain, we can infer certain characteristics based on its structure and data from closely related analogs.

Property	Value	Source
CAS Number	1286756-89-5	[4]
Molecular Formula	C ₁₀ H ₈ FN	[4]
Molecular Weight	161.18 g/mol	[4]
Appearance	White to Yellow to Orange powder to crystal (Predicted)	Inferred from [No Source]
Melting Point	Data not available. For the isomeric 7-Fluoro-2-methylquinoline: 47-51 °C.	[No Source]
Boiling Point	Data not available. For the isomeric 7-Fluoro-2-methylquinoline: 120 °C at 15 mmHg.	[No Source]
Solubility	Soluble in methanol (Predicted).	Inferred from [No Source]

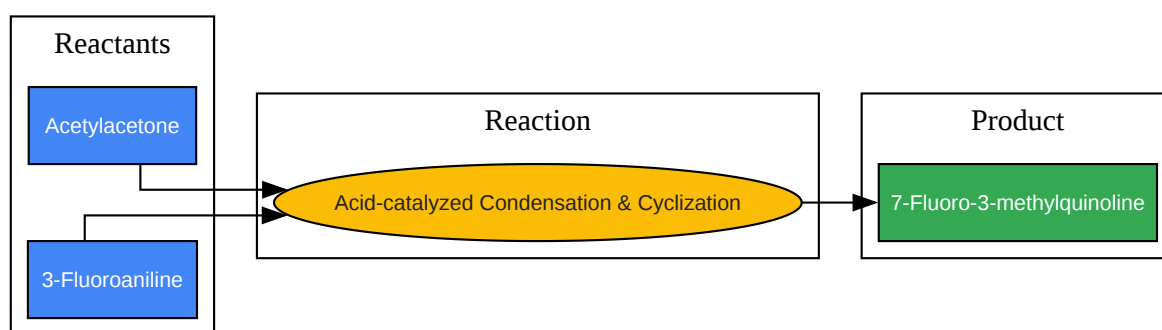
Note: Due to the limited availability of experimental data for **7-Fluoro-3-methylquinoline**, some properties are inferred from its isomers or are yet to be determined.

Synthesis and Reactivity

The synthesis of substituted quinolines can be achieved through various established methodologies. A common and versatile approach is the Combes quinoline synthesis. Below is a plausible synthetic workflow for **7-Fluoro-3-methylquinoline**.

Proposed Synthetic Pathway: Modified Combes Synthesis

The Combes synthesis involves the acid-catalyzed reaction of an aniline with a β -diketone. For the synthesis of **7-Fluoro-3-methylquinoline**, 3-fluoroaniline would be reacted with acetylacetone.



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Caption: Proposed synthesis of **7-Fluoro-3-methylquinoline** via Combes reaction.

Detailed Experimental Protocol (Hypothetical)

Disclaimer: This is a generalized protocol and may require optimization.

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 3-fluoroaniline (1.0 eq) and acetylacetone (1.1 eq).

- **Acid Catalyst:** Slowly add concentrated sulfuric acid (2.0 eq) to the mixture while cooling in an ice bath.
- **Reaction:** Heat the reaction mixture to 110-120 °C and maintain for 2-3 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After completion, cool the mixture to room temperature and carefully pour it onto crushed ice.
- **Neutralization:** Neutralize the acidic solution with a saturated solution of sodium bicarbonate until the pH is approximately 7-8.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate (3 x 50 mL).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a hexane-ethyl acetate gradient.

Spectroscopic Characterization

While specific spectra for **7-Fluoro-3-methylquinoline** are not publicly available, we can predict the key features based on its structure and data from analogous compounds.

Commercial suppliers like Synblock may provide actual spectroscopic data upon request.^[4]

¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show distinct signals for the aromatic protons and the methyl group. The fluorine atom at the 7-position will cause characteristic splitting of the adjacent aromatic protons (H-6 and H-8) due to H-F coupling.

- **Methyl Protons (C3-CH₃):** A singlet around δ 2.4-2.6 ppm.
- **Aromatic Protons:**
 - **H2:** A singlet or a narrow doublet in the downfield region (δ 8.5-8.8 ppm).

- H4: A singlet or a narrow doublet (δ 7.8-8.1 ppm).
- H5, H6, H8: Doublets or doublets of doublets in the aromatic region (δ 7.2-7.8 ppm), with coupling constants influenced by the fluorine at C7.

¹³C NMR Spectroscopy (Predicted)

The carbon NMR spectrum will display ten distinct signals corresponding to the ten carbon atoms in the molecule. The carbon atom attached to the fluorine (C7) will exhibit a large one-bond C-F coupling constant.

- Methyl Carbon (C3-CH₃): An upfield signal around δ 18-22 ppm.
- Aromatic and Heterocyclic Carbons: Signals in the range of δ 120-160 ppm. The C7 signal will be split into a doublet with a large J-coupling constant.

Mass Spectrometry (Predicted)

The mass spectrum will show a prominent molecular ion peak (M⁺) at m/z 161.18, corresponding to the molecular weight of the compound.[4] Fragmentation patterns would likely involve the loss of small neutral molecules or radicals.

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum will exhibit characteristic absorption bands for the functional groups present in the molecule.

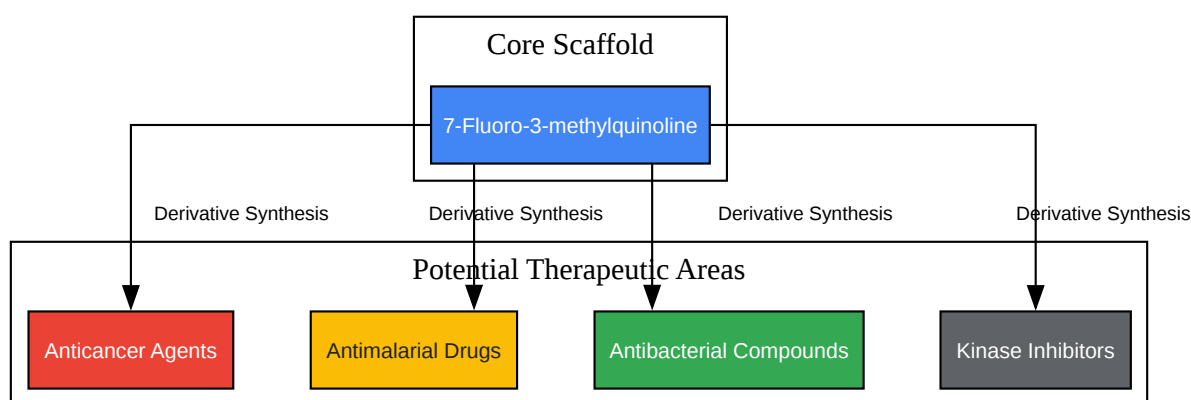
- C-H stretching (aromatic): $\sim$ 3050-3100 cm⁻¹
- C-H stretching (methyl): $\sim$ 2920-2980 cm⁻¹
- C=C and C=N stretching (aromatic rings): $\sim$ 1500-1620 cm⁻¹
- C-F stretching: A strong absorption band in the region of 1200-1250 cm⁻¹[5]

Potential Applications in Drug Discovery and Materials Science

The **7-Fluoro-3-methylquinoline** scaffold is a valuable starting point for the development of novel therapeutic agents and functional materials.

Medicinal Chemistry

The quinoline core is a well-established pharmacophore with a wide range of biological activities.[1][2][3] The introduction of a fluorine atom can enhance metabolic stability and cell permeability, making 7-fluoroquinoline derivatives attractive candidates for drug development.



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Caption: Potential applications of **7-Fluoro-3-methylquinoline** derivatives.

- **Anticancer Activity:** Many quinoline derivatives have shown potent anticancer activity by targeting various cellular pathways.[1] The 7-fluoro substitution could lead to the discovery of novel and more effective anticancer agents.
- **Antimalarial Activity:** The quinoline ring is the cornerstone of several antimalarial drugs, including chloroquine. New derivatives are continuously being explored to combat drug-resistant strains of malaria.[1]
- **Antibacterial Agents:** Fluoroquinolones are a major class of antibiotics. While **7-Fluoro-3-methylquinoline** itself is not a fluoroquinolone, it can serve as a precursor for the synthesis of novel antibacterial compounds.

Materials Science

Quinoline derivatives have also found applications in materials science, for example, as organic light-emitting diodes (OLEDs) and fluorescent probes, due to their photophysical properties. The fluorine substitution can influence the electronic properties of the molecule, potentially leading to materials with enhanced performance.

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **7-Fluoro-3-methylquinoline**. A comprehensive Material Safety Data Sheet (MSDS) should be consulted before use.^[4] In general, it is recommended to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.

Conclusion

7-Fluoro-3-methylquinoline is a promising heterocyclic building block with significant potential in drug discovery and materials science. While detailed experimental data for this specific compound is somewhat limited in the public domain, this guide provides a comprehensive overview of its known properties, a plausible synthetic route, and predicted spectroscopic characteristics based on sound chemical principles and data from related compounds. Further research into the synthesis, characterization, and biological evaluation of **7-Fluoro-3-methylquinoline** and its derivatives is warranted to fully explore its potential.

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